

Certificate of Analysis: A Technical Guide to Disulfiram Impurity 1-d10

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Compound of Interest

Compound Name: Disulfiram impurity 1-d10

Cat. No.: B12416502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical certification for **Disulfiram Impurity 1-d10**. The data and methodologies presented herein are essential for researchers and professionals engaged in drug development, quality control, and analytical science, ensuring the accuracy and reliability of their investigations.

Product Information

Parameter	Specification
Product Name	Disulfiram Impurity 1-d10
Synonym(s)	S-Methyl N,N-Di(ethyl-d5)dithiocarbamate
Catalogue Number	D-334-d10
Chemical Formula	C ₆ H ₃ D ₁₀ NS ₂
Molecular Weight	173.42 g/mol
CAS Number	686-07-7 (unlabeled)
Batch Number	BATCH-20251205
Manufacture Date	December 2025
Retest Date	December 2027
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, Acetonitrile, DMSO
Storage	Store at 2-8°C, protect from light

Analytical Data

The following table summarizes the quantitative analytical results for the specified batch of **Disulfiram Impurity 1-d10**.

Analytical Test	Specification	Result
Chemical Purity (by HPLC)	$\geq 98.0\%$	99.5%
Isotopic Purity (by LC-MS)	≥ 99 atom % D	99.6 atom % D
Identity (by ^1H -NMR)	Conforms to structure	Conforms
Identity (by Mass Spec)	Conforms to structure	Conforms
Residual Solvents (by GC-HS)	$\leq 0.5\%$	Meets Specification
Water Content (by Karl Fischer)	$\leq 0.5\%$	0.1%

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent.
- Column: Zorbax SB-C18, 4.6 x 150 mm, 3.5 μm .
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: 0.1% Formic Acid in Acetonitrile
- Gradient:

Time (min)	% B
0	40
10	95
15	95
15.1	40

| 20 | 40 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection: UV at 254 nm
- Injection Volume: 5 µL
- Sample Preparation: The sample was dissolved in methanol to a concentration of approximately 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Isotopic Purity

- Instrumentation: Waters ACQUITY UPLC I-Class with a Xevo G2-XS QToF Mass Spectrometer or equivalent.[\[1\]](#)
- Column: ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 µm.
- Mobile Phase:
 - A: Water with 0.1% Formic Acid
 - B: Acetonitrile with 0.1% Formic Acid
- Gradient: A linear gradient from 10% to 90% B over 5 minutes.

- Flow Rate: 0.4 mL/min
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Data Acquisition: Full scan mode to monitor the mass-to-charge ratios of the deuterated and non-deuterated species.
- Data Analysis: Isotopic purity is calculated by comparing the peak areas of the deuterated isotopologues to the sum of all isotopologue peaks.^[1]

Proton Nuclear Magnetic Resonance (¹H-NMR) for Structural Identity

- Instrumentation: Bruker Avance III 400 MHz spectrometer or equivalent.
- Solvent: Chloroform-d (CDCl₃).
- Concentration: Approximately 10 mg/mL.
- Procedure: The spectrum is acquired and compared to the reference spectrum of a well-characterized standard to confirm the chemical structure. The absence of significant signals in the regions corresponding to the ethyl protons confirms the high level of deuteration.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the analysis and certification of **Disulfiram Impurity 1-d10**.

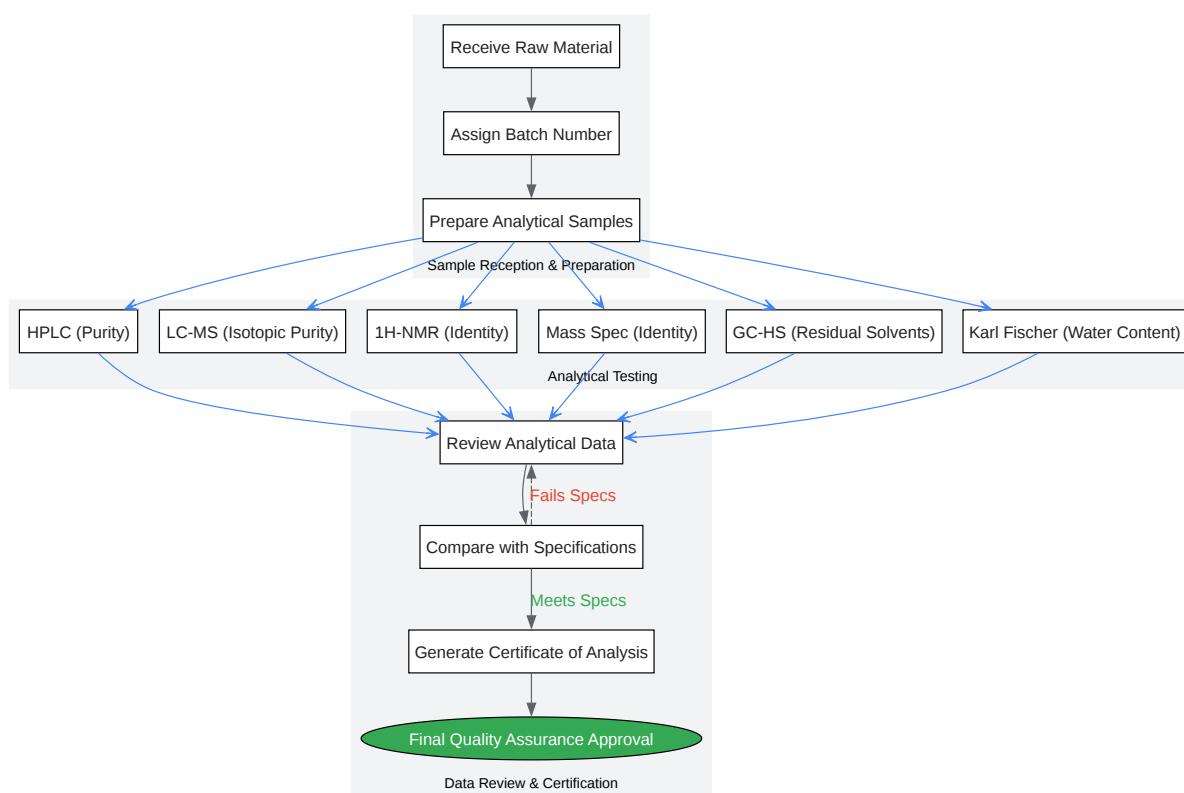


Figure 1: Analytical Workflow for Disulfiram Impurity 1-d10 Certification

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Caption: Figure 1: Analytical Workflow for **Disulfiram Impurity 1-d10** Certification.

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References

- 1. [resolvemass.ca](https://www.resolvemass.ca) [[resolvemass.ca](https://www.resolvemass.ca)]
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